

Solubility of Hexachloroacetone in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Hexachloroacetone

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This technical guide provides a comprehensive overview of the solubility of **hexachloroacetone** in various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document summarizes the known solubility information and presents a detailed experimental protocol for its determination. This guide is intended to be a valuable resource for laboratory professionals requiring precise solubility data for applications in synthesis, formulation, and other research and development activities.

Core Data: Physical Properties and Solubility

Hexachloroacetone is a colorless to yellowish liquid with a pungent odor. Its fundamental physical properties are crucial for its handling and application in various chemical processes.

Table 1: Physical and Chemical Properties of **Hexachloroacetone**

Property	Value	Reference
Chemical Formula	C ₃ Cl ₆ O	[1]
Molar Mass	264.75 g/mol	[1]
Density	1.743 g/cm ³ at 20 °C	[2]
Melting Point	-3 °C	[2]
Boiling Point	203-205 °C	[3]
Flash Point	>110 °C	[3]
Water Solubility	17.5 g/L at 20 °C	[2]

Table 2: Solubility of **Hexachloroacetone** in Various Solvents

Solvent	Chemical Formula	Solubility	Notes
Water	H ₂ O	1.75 g/100 mL (20 °C) [2]	Slightly soluble
Methanol	CH ₃ OH	Miscible	Data from qualitative descriptions
Ethanol	C ₂ H ₅ OH	Data not available	Expected to be miscible based on polarity
Acetone	C ₃ H ₆ O	Data not available	Expected to be miscible based on polarity
Diethyl Ether	(C ₂ H ₅) ₂ O	Data not available	Expected to be soluble
Dichloromethane	CH ₂ Cl ₂	Data not available	Expected to be miscible
Chloroform	CHCl ₃	Data not available	Expected to be miscible
Ethyl Acetate	C ₄ H ₈ O ₂	Data not available	Expected to be soluble
Toluene	C ₇ H ₈	Data not available	Expected to be soluble
Hexane	C ₆ H ₁₄	Data not available	Expected to have lower solubility

Experimental Protocol: Determination of Solubility

The following is a detailed methodology for the experimental determination of the solubility of **hexachloroacetone** in organic solvents using the isothermal saturation method. This method is reliable for generating precise solubility data at a given temperature.

Materials and Equipment:

- **Hexachloroacetone** ($\geq 99\%$ purity)
- Selected organic solvents (analytical grade)
- Thermostatically controlled water bath or incubator
- Calibrated digital thermometer
- Analytical balance (readable to ± 0.0001 g)
- Glass vials with screw caps (e.g., 20 mL)
- Volumetric flasks and pipettes
- Syringe filters (PTFE, $0.22\ \mu\text{m}$)
- Gas chromatograph (GC) with a suitable detector (e.g., FID or ECD) or a calibrated densitometer.

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **hexachloroacetone** to a series of glass vials.
 - Using a calibrated pipette, add a precise volume (e.g., 10.0 mL) of the desired organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled water bath set to the desired temperature (e.g., $25.0 \pm 0.1\ ^\circ\text{C}$).
 - Agitate the vials using a mechanical shaker or periodic vigorous manual shaking for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A small amount of

undissolved **hexachloroacetone** should remain at the bottom of the vial, indicating saturation.

- Sample Withdrawal and Filtration:
 - Allow the vials to stand undisturbed in the water bath for at least 4 hours to permit the undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed or temperature-equilibrated pipette.
 - Immediately filter the withdrawn aliquot through a 0.22 μm syringe filter into a clean, pre-weighed volumetric flask. This step is critical to remove any undissolved micro-particles.
- Quantification:
 - Gravimetric Method:
 - Accurately weigh the volumetric flask containing the filtered saturated solution.
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of **hexachloroacetone** until a constant weight is achieved.
 - The mass of the remaining **hexachloroacetone** is determined by subtracting the initial weight of the empty flask.
 - Chromatographic Method (Recommended for volatile solvents):
 - Dilute the filtered saturated solution with a known volume of the pure solvent to bring the concentration within the calibration range of the GC.
 - Prepare a series of standard solutions of **hexachloroacetone** in the same solvent with known concentrations.
 - Analyze both the standard solutions and the diluted sample by GC.

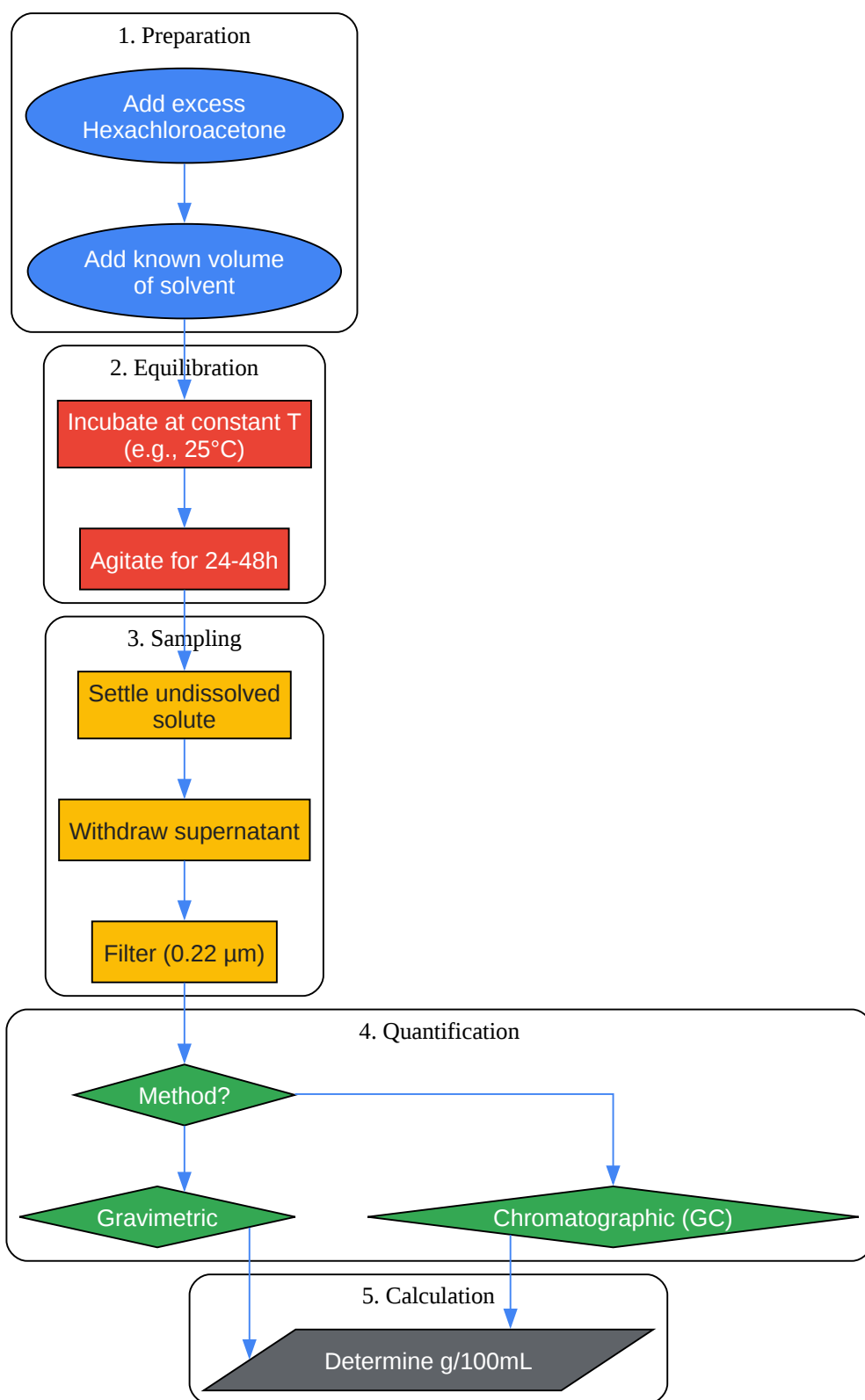
- Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.
- Determine the concentration of **hexachloroacetone** in the diluted sample from the calibration curve and calculate the original concentration in the saturated solution.
- Calculation of Solubility:
 - Express the solubility in grams per 100 mL of solvent or other desired units.

Safety Precautions:

- **Hexachloroacetone** is toxic and an irritant. All experimental work should be conducted in a well-ventilated fume hood.
- Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times.
- Consult the Safety Data Sheet (SDS) for **hexachloroacetone** and all solvents before commencing any work.

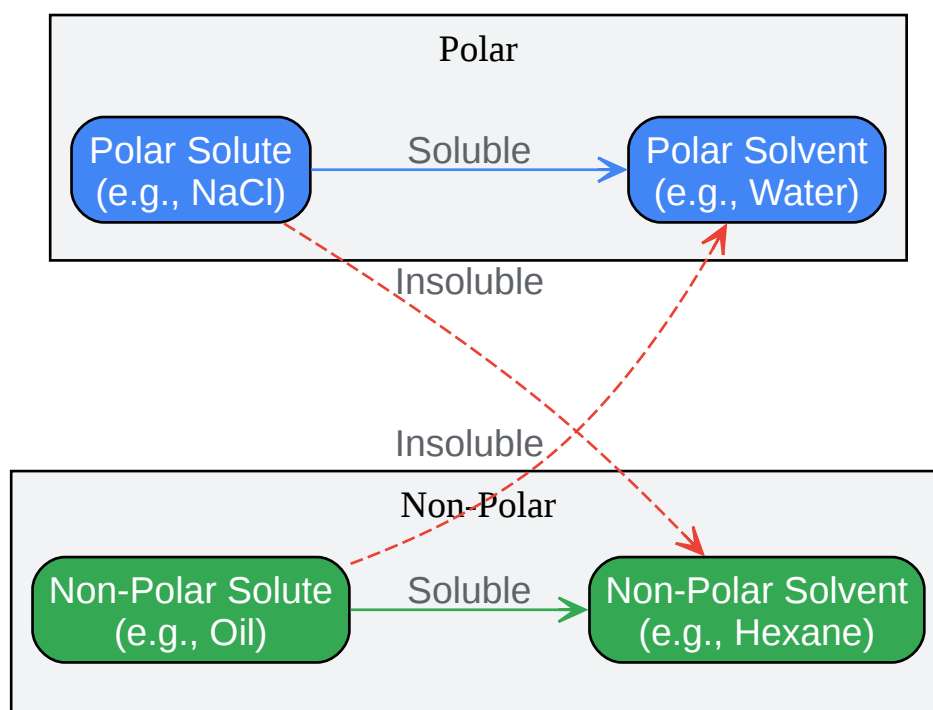
Visualizing Experimental and Theoretical Concepts

To further aid in the understanding of the experimental process and the underlying principles of solubility, the following diagrams are provided.



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Caption: Experimental workflow for determining the solubility of **hexachloroacetone**.



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Caption: The "like dissolves like" principle of solubility.

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